

# An In-depth Technical Guide to Ethyl Dimethylcarbamate (CAS 687-48-9)

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## Compound of Interest

Compound Name: Ethyl dimethylcarbamate

Cat. No.: B1222962

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This technical guide provides a comprehensive overview of **ethyl dimethylcarbamate** (CAS 687-48-9), a carbamate ester with applications across various scientific and industrial fields. This document details its chemical and physical properties, synthesis and reactivity, biological activity, and safety information.

## Core Chemical Information

**Ethyl dimethylcarbamate**, also known as N,N-dimethylurethane, is an organic compound belonging to the class of carbamate esters.<sup>[1]</sup> Its structure features an ethyl group and two methyl groups attached to the nitrogen atom of a carbamate functional group.<sup>[1][2]</sup>

Identifier	Value
CAS Number	687-48-9[1]
IUPAC Name	ethyl N,N-dimethylcarbamate[1]
Molecular Formula	C5H11NO2[1]
Molecular Weight	117.15 g/mol [1]
Canonical SMILES	CCOC(=O)N(C)C[1]
InChI Key	SUDHEDJJFGYYPL-UHFFFAOYSA-N[1]
Synonyms	N,N-dimethylurethane, Dimethylcarbamic acid ethyl ester, Ethyl N,N-dimethyl carbamate[2][3]

## Physicochemical Properties

**Ethyl dimethylcarbamate** is typically a colorless to pale yellow liquid with a faint odor.[2] It is soluble in organic solvents and has moderate solubility in water.[2]

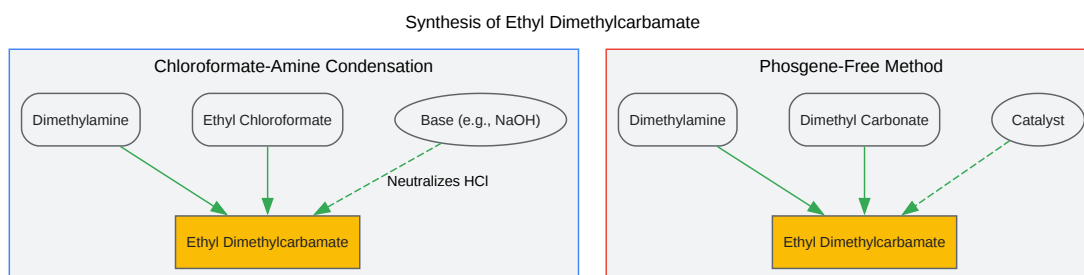
Property	Value
Appearance	Colorless to pale yellow liquid[2] or white powder[4]
Boiling Point	206.00°C[5]; 37-38 °C @ 10 Torr[6]
Melting Point	60°C (estimate)[3]
Density	0.931 g/ml[5]; 0.970 g/cm³ @ 20 °C[6]
Flash Point	30.4±18.2 °C[7]
Vapor Pressure	11.5±0.2 mmHg at 25°C[7]
Refractive Index	1.418[7]
LogP	0.91[7]

## Synthesis and Reactivity

### 3.1. Synthesis Protocols

Two primary methods for the synthesis of **ethyl dimethylcarbamate** are commonly cited:

- **Reaction with Ethyl Chloroformate:** A conventional laboratory method involves the condensation of dimethylamine with ethyl chloroformate.<sup>[1][8]</sup> This reaction is typically performed in the presence of a base, such as sodium hydroxide, to neutralize the hydrochloric acid byproduct.<sup>[1]</sup>
- **Phosgene-Free Method:** An industrially preferred and more environmentally friendly approach involves the reaction of dimethylamine with dimethyl carbonate.<sup>[1]</sup> This synthesis is facilitated by a suitable catalyst and avoids the use of highly toxic phosgene.<sup>[1][8]</sup>



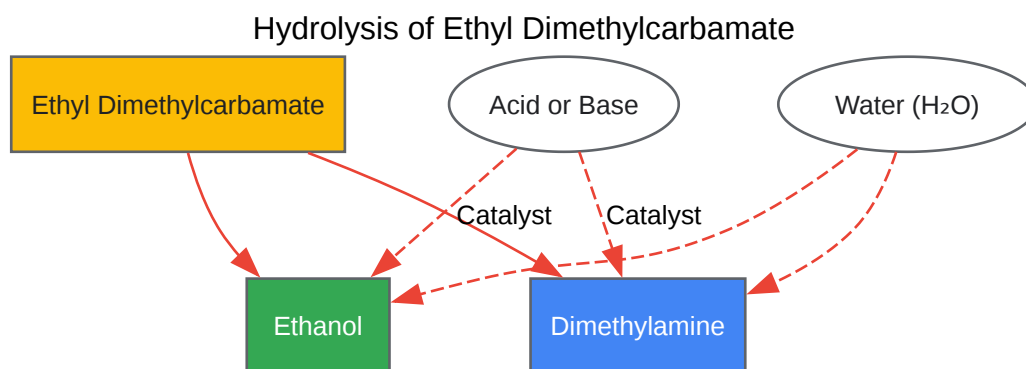
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Caption: Common synthesis pathways for **Ethyl Dimethylcarbamate**.

### 3.2. Chemical Reactivity

**Ethyl dimethylcarbamate** undergoes several key chemical reactions:

- **Hydrolysis:** In the presence of water and an acid or base, it hydrolyzes to form dimethylamine and ethyl alcohol.<sup>[1][8]</sup> This reaction is significant for understanding its stability under various conditions.<sup>[1]</sup>
- **Oxidation:** Strong oxidizing agents, such as potassium permanganate, can oxidize the compound, typically targeting the N-alkyl groups to form various oxidation products.<sup>[1][8]</sup>
- **Substitution Reactions:** The ethyl group can be replaced by other nucleophiles in nucleophilic substitution reactions, allowing for the synthesis of a diverse range of substituted carbamates.<sup>[1][8]</sup>



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Caption: Acid or base-catalyzed hydrolysis of **Ethyl Dimethylcarbamate**.

## Applications and Biological Activity

**Ethyl dimethylcarbamate** has a range of applications in various fields:

- **Chemical Industry:** It serves as a valuable intermediate in the synthesis of other organic compounds and carbamate derivatives.<sup>[1][8]</sup>
- **Pharmaceuticals:** It is used as a precursor in drug synthesis.<sup>[1]</sup>

- **Agriculture:** It has been utilized in the production of pesticides and herbicides due to its enzyme-inhibiting properties.<sup>[1]</sup> However, its use as a commercial herbicide is limited due to environmental and toxicity concerns.<sup>[1]</sup>
- **Biological Research:** The compound is employed in studies related to enzyme inhibition and in biochemical assays.<sup>[1]</sup> Historically, it was used as a long-acting anesthetic in animal research, particularly for rodents, as it exhibited less suppression of cortical neuronal activity compared to other anesthetics like isoflurane.<sup>[1]</sup> However, concerns about its carcinogenicity have led to its replacement with safer alternatives in many research settings.<sup>[1]</sup>

#### 4.1. Mechanism of Action and Biological Effects

While the specific mechanism of action for **ethyl dimethylcarbamate** is not extensively researched, as a carbamate ester, it is suggested to potentially inhibit cholinesterase, an enzyme crucial for nerve function.<sup>[1]</sup> Its ability to inhibit certain enzymes makes it a subject of interest in pharmacological research.<sup>[1]</sup> Studies have explored its potential to inhibit enzymes involved in nervous system function.<sup>[1]</sup>

## Safety and Toxicology

**Ethyl dimethylcarbamate** is classified as harmful if swallowed and is suspected of causing cancer.<sup>[9]</sup> It is essential to handle this compound with appropriate safety precautions.

#### 5.1. GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed[9]
Carcinogenicity	2	H351: Suspected of causing cancer[9]
Flammable liquids	3	H226: Flammable liquid and vapor[10]
Skin corrosion/irritation	2	H315: Causes skin irritation[10]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[10]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[10]

GHS Pictograms:

Health Hazard, Irritant[1][9]

## 5.2. Toxicological Data

Test Type	Route of Exposure	Species	Dose	Toxic Effects
LD50	Intraperitoneal	Rodent - mouse	1110 mg/kg	Behavioral - general anesthetic[11]
LD50	Subcutaneous	Rodent - mouse	1050 mg/kg	Behavioral - somnolence (general depressed activity)[11]
TDLo	Intraperitoneal	Rodent - mouse	6500 mg/kg/13W-I	Tumorigenic - equivocal tumorigenic agent, lung tumors[11]

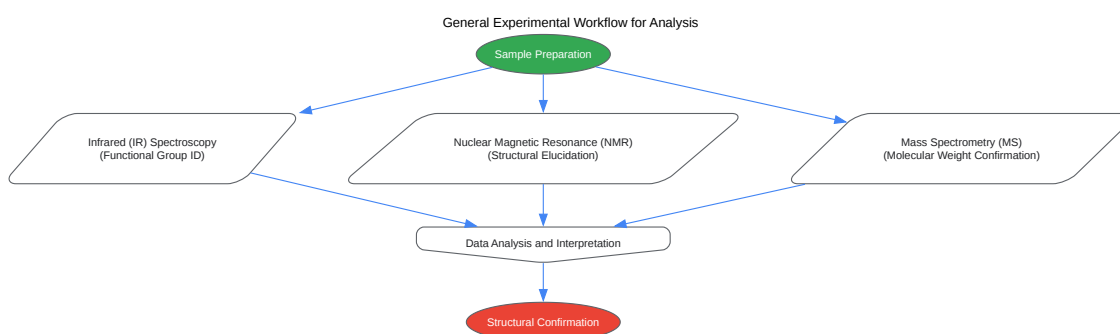
### 5.3. Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[9]
  - Skin Protection: Wear protective gloves and impervious clothing.[9]
  - Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[9]
- Storage: Store in a dry, well-ventilated place, locked up.[4][9]

## Experimental Protocols and Analysis

While specific, detailed experimental protocols for **ethyl dimethylcarbamate** are proprietary to individual research labs and manufacturers, a general workflow for its analysis can be outlined.

Spectroscopic methods such as Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are crucial for structural elucidation.[8]



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Caption: A generalized workflow for the chemical analysis of a compound.

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## References

- 1. Buy Ethyl dimethylcarbamate | 687-48-9 [smolecule.com]

- 2. CAS 687-48-9: Carbamic acid, N,N-dimethyl-, ethyl ester [cymitquimica.com]
- 3. ethyl dimethylcarbamate CAS#: 687-48-9 [amp.chemicalbook.com]
- 4. High purity Ethyl dimethyl carbamate, CasNo.687-48-9 RongNa Biotechnology Co., Ltd China (Mainland) [rongna.lookchem.com]
- 5. AB494384 | CAS 687-48-9 – abcr Gute Chemie [abcr.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. Ethyl dimethylcarbamate | CAS#:687-48-9 | Chemsrce [chemsrc.com]
- 8. Ethyl dimethylcarbamate | 687-48-9 | Benchchem [benchchem.com]
- 9. echemi.com [echemi.com]
- 10. angenechemical.com [angenechemical.com]
- 11. RTECS NUMBER-FA1225000-Chemical Toxicity Database [drugfuture.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl Dimethylcarbamate (CAS 687-48-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222962#ethyl-dimethylcarbamate-cas-687-48-9-basic-information]

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